Technical Guide: Comparative Potency & SAR of 4-Methoxy-4-phenylpiperidine Hydrochloride[1]

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Compound of Interest

Compound Name:	*4-Methoxy-4-phenylpiperidine hydrochloride*
CAS No.:	*83949-38-6*
Cat. No.:	*B1598032*

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Executive Summary: The "Ether Isostere" of Meperidine

4-Methoxy-4-phenylpiperidine hydrochloride (4-M-4-PP HCl) represents a critical structural intermediate in the 4-phenylpiperidine class of opioids. It is the ether isostere of the clinically utilized analgesic Meperidine (Pethidine) and the highly potent Ketobemidone.[1]

While Meperidine utilizes an ester linkage and Ketobemidone utilizes a ketone linkage at the C4 position, 4-M-4-PP features a methoxy (ether) group.[1] This structural variation fundamentally alters the compound's metabolic stability, lipophilicity, and receptor binding affinity.[1]

Key Technical Distinction: The hydrochloride salt (secondary amine) discussed here is primarily a precursor or metabolite.[1] To achieve significant Mu-Opioid Receptor (MOR) agonist activity, the nitrogen must typically be substituted (e.g.,

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-methylated to form Ro 2-0613). This guide compares the potency of the active N-methylated derivative against standard benchmarks to provide relevant data for drug development.

Structural Activity Relationship (SAR) Analysis

The potency of 4-phenylpiperidines is dictated by the substituent at the C4 position (the "gem-disubstituted" center). The electronic and steric nature of this group controls the "phenyl-axial" vs. "phenyl-equatorial" conformational equilibrium required for receptor docking.

Comparative Pharmacophore Table

Compound	C4 Substituent	Linkage Type	Relative Potency (Morphine = 1)	Metabolic Liability
Meperidine		Ester	0.1 – 0.2	Rapid hydrolysis by esterases to inactive acid.[1]
Ketobemidone		Ketone	1.0 – 2.0	Oxidation/Conjugation.[1] High abuse potential.[1]
Ro 2-0613 (Active 4-M-4-PP)		Ether	0.5 – 0.8*	High Stability. Resistant to hydrolysis.
4-M-4-PP HCl		Ether	< 0.01	Precursor (Secondary Amine).[1] Poor BBB penetration.[1]

*Note: Potency values are approximate based on subcutaneous administration in rodent models relative to Morphine sulfate.[1]

Mechanistic Insight: The Stability Factor

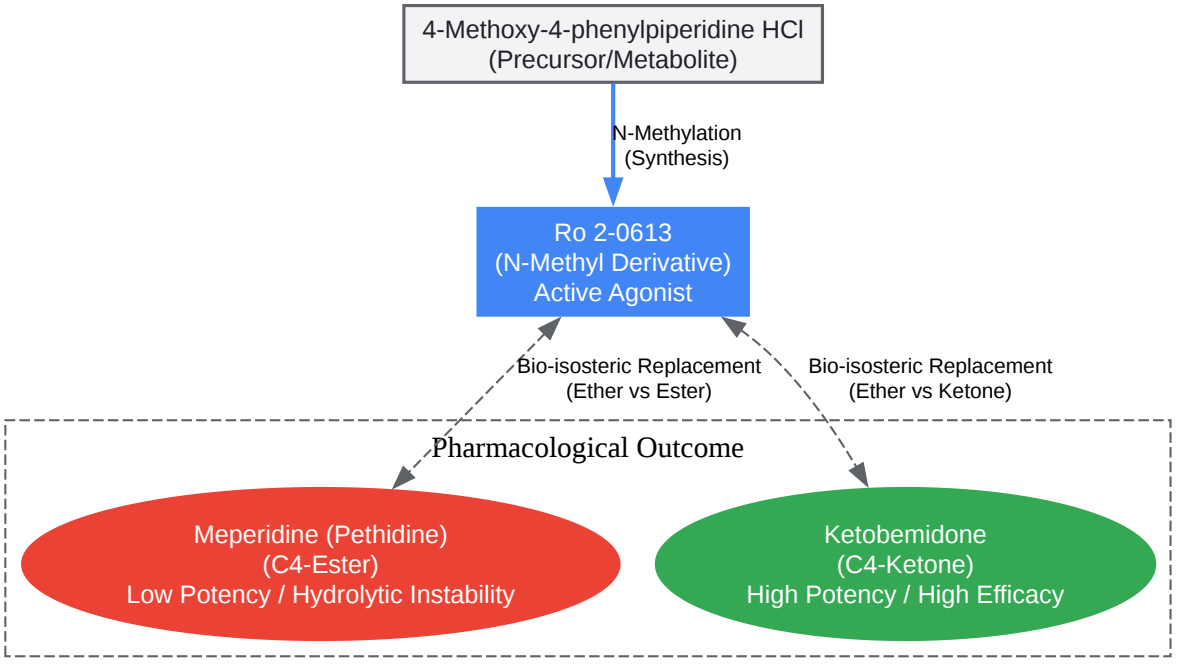
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Unlike Meperidine, which is rapidly hydrolyzed by plasma esterases to meperidinic acid (inactive) and N-demethylated to normeperidine (neurotoxic convulsant), the ether linkage in the 4-methoxy analog is metabolically robust.[1] This prevents the formation of an inactive acid metabolite, potentially extending the duration of action, though the overall receptor affinity (

) is generally lower than the ketone analog (Ketobemidone).

Visualizing the Scaffold Hierarchy

The following diagram illustrates the chemical relationship between the precursor (4-M-4-PP HCl) and the active opioid ligands, highlighting the critical C4 structural divergence.



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Figure 1: Structural relationships within the 4-phenylpiperidine series.[1][2][3] The 4-methoxy analog serves as a stable ether isostere to the ester (Meperidine) and ketone (Ketobemidone).

Experimental Protocols

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To objectively evaluate the potency of 4-Methoxy-4-phenylpiperidine derivatives, two parallel workflows are required: Synthesis of the Active Ligand (converting the HCl precursor) and Radioligand Binding.[1]

Protocol A: Activation (N-Methylation)

Rationale: The secondary amine (HCl salt) has negligible opioid activity.[1] It must be converted to the tertiary amine for valid potency comparison.

- Free Basing: Dissolve 4-Methoxy-4-phenylpiperidine HCl (1.0 eq) in water. Basify with 20% NaOH to pH 12. Extract with Dichloromethane (DCM). Dry over

  and concentrate.
- Reductive Amination: Dissolve the free base in Methanol. Add Formaldehyde (37% aq, 5.0 eq) and stir for 30 min.
- Reduction: Add

  (1.5 eq) and Acetic Acid (cat.). Stir at RT for 4 hours.
- Purification: Quench with

  . Extract with EtOAc. Purify via flash chromatography (SiO2, MeOH:DCM). Isolate Ro 2-0613.

Protocol B: Competitive Radioligand Binding Assay (Determination)

Rationale: Determines the affinity of the compound for the Mu-Opioid Receptor (MOR) relative to [3H]-DAMGO (standard specific agonist).[1]

Reagents:

- Membranes: CHO cells stably expressing human Mu-Opioid Receptor (hMOR).[1]
- Radioligand: [3H]-DAMGO (Specific Activity ~50 Ci/mmol).[1]
- Test Compounds: Meperidine (Control), Ro 2-0613 (Test).[1]

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Workflow:

- Preparation: Dilute membranes in 50 mM Tris-HCl buffer (pH 7.4).
- Incubation: In a 96-well plate, combine:
  - 50 µL Membrane suspension (20 µg protein).
  - 25 µL [3H]-DAMGO (Final conc. 1 nM).
  - 25 µL Test Compound (Concentration range:

    M to

    M).
- Equilibrium: Incubate for 60 minutes at 25°C.
- Harvest: Rapid filtration through GF/B glass fiber filters using a cell harvester. Wash 3x with ice-cold buffer.
- Quantification: Add liquid scintillation cocktail and count radioactivity (CPM).
- Analysis: Plot % Inhibition vs. Log[Concentration]. Use non-linear regression to determine

  . Calculate

  using the Cheng-Prusoff equation:

  [1]

Safety & Toxicity Profile (Critical Alert)

When working with 4-phenylpiperidines, the risk of neurotoxicity must be assessed.[1]

- MPTP Risk: The dehydration of 4-hydroxy-4-phenylpiperidines yields MPTP (1-methyl-4-phenyl-1,2,3,6-tetrahydropyridine), a potent neurotoxin that causes permanent Parkinsonism.[1]

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- Methoxy Safety: The 4-methoxy group is significantly less prone to spontaneous elimination than the 4-hydroxy group.[1] However, under strong acidic conditions or high heat, elimination to the tetrahydropyridine is chemically possible.

- Protocol: All synthesis and handling should be conducted in a fume hood. Products must be analyzed by LC-MS to confirm the absence of tetrahydropyridine impurities (Mass [M+H] = 172 for the N-methyl tetrahydropyridine).

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